

Cyanine5.5 Maleimide: A Technical Guide to Spectral Properties and Bioconjugation

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Compound of Interest

Compound Name: Cyanine5.5 maleimide

Cat. No.: B13393878

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Executive Summary

In the landscape of near-infrared (NIR) fluorescence imaging and bioconjugation, Cyanine5.5 (Cy5.5) maleimide stands out as a premier fluorophore for site-specific labeling. Operating within the NIR window, Cy5.5 minimizes the impact of biological autofluorescence and maximizes deep-tissue photon penetration[1]. This whitepaper provides an in-depth mechanistic analysis of Cy5.5 maleimide, detailing its photophysical properties, the chemical causality governing its reactivity, and a self-validating protocol for generating stable thioether conjugates in drug development and molecular imaging applications.

Spectral and Photophysical Properties

The utility of Cy5.5 maleimide is fundamentally driven by its polymethine bridge structure, which shifts its excitation and emission profiles into the near-infrared spectrum[2]. While cyanine dyes generally exhibit moderate quantum yields, Cy5.5 compensates with an exceptionally high molar extinction coefficient, resulting in a remarkably bright fluorescent signal suitable for low-background in vivo imaging[3].

Below is a consolidated summary of the core quantitative properties of standard Cy5.5 maleimide:

Property	Value	Causality / Significance
Excitation Maximum (λ_{ex})	683 – 684 nm[3][4]	Aligns with standard red/NIR laser lines (e.g., 670 nm or 685 nm lasers).
Emission Maximum (λ_{em})	703 – 710 nm[3][4]	Operates in the NIR window, avoiding hemoglobin and water absorption peaks.
Extinction Coefficient (ϵ)	$\sim 209,000 \text{ M}^{-1}\text{cm}^{-1}$ [3]	High photon absorption capacity guarantees bright signal even at low labeling ratios.
Fluorescence Quantum Yield (Φ)	0.20 – 0.27[3][4]	Moderate efficiency, but highly stable when conjugated to biological scaffolds.
Correction Factor (CF280)	0.03 – 0.101[3][4]	Critical for accurately calculating protein concentration post-conjugation.
Optimal Reaction pH	6.5 – 7.5[1]	Prevents off-target amine reactivity and minimizes maleimide hydrolysis.

Note: Minor spectral variations occur depending on the specific derivative (e.g., sulfonated vs. non-sulfonated) and the solvent environment[1].

Chemical Characteristics and Reaction Kinetics

The maleimide functional group is the industry standard for site-specific conjugation to reduced thiols (sulfhydryl groups, $-\text{SH}$) found on cysteine residues[1].

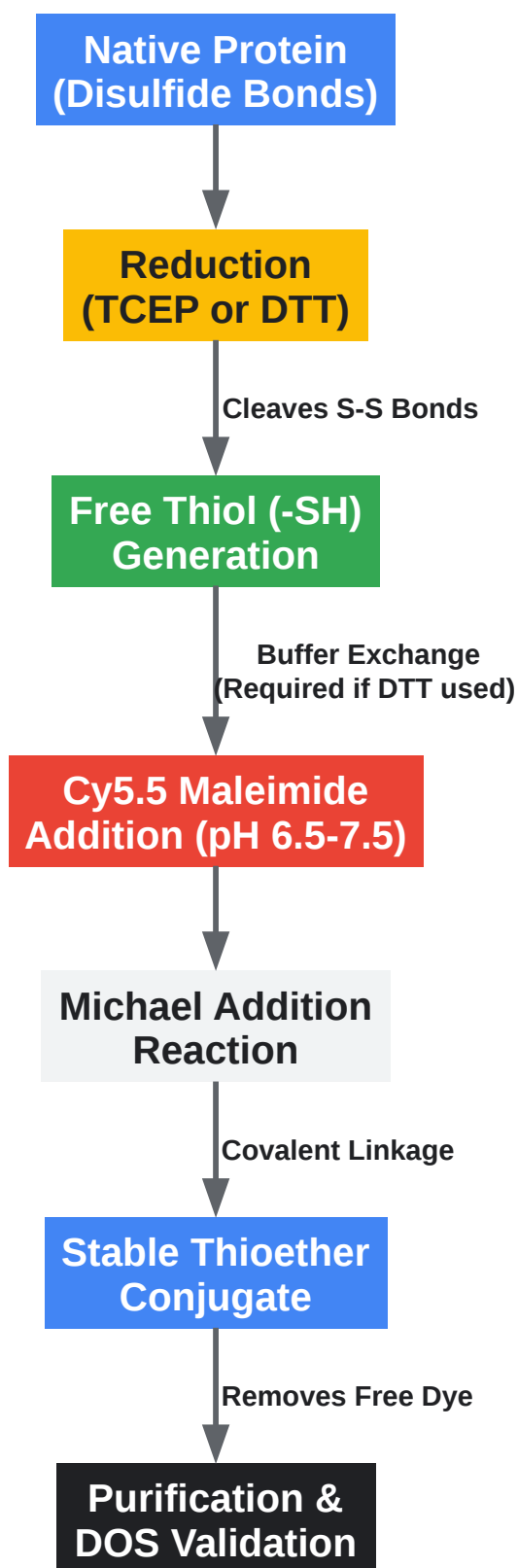
The Causality of pH Control: The conjugation relies on a Michael addition reaction, where the nucleophilic thiolate attacks the double bond of the maleimide ring to form a stable, irreversible thioether bond[1]. The reaction must be strictly buffered between pH 6.5 and 7.5.

- If pH < 6.5: The thiol remains highly protonated, drastically reducing its nucleophilicity and stalling the reaction kinetics.
- If pH > 8.0: Two detrimental side reactions occur. First, the maleimide ring undergoes rapid nucleophilic attack by hydroxide ions, hydrolyzing into a non-reactive maleamic acid. Second, unprotonated primary amines (e.g., lysine residues) become sufficiently nucleophilic to cross-react with the maleimide, destroying the site-specificity of the conjugation[5].

Furthermore, standard non-sulfonated Cy5.5 maleimide exhibits low aqueous solubility. It is imperative to dissolve the lyophilized dye in an anhydrous organic co-solvent (such as DMSO or DMF) prior to introduction into the aqueous protein buffer to prevent dye precipitation[3].

Bioconjugation Workflow & Logical Framework

The following diagram illustrates the logical progression of site-specific thiol conjugation. The workflow is designed to prevent cross-reactivity and ensure that only structurally available thiols are labeled.



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Caption: Workflow of site-specific thiol conjugation using Cy5.5 maleimide.

Standardized Experimental Protocol: Site-Specific Thiol Labeling

To guarantee reproducible results, a conjugation protocol must be a self-validating system. This methodology incorporates internal quality control steps to verify reduction efficiency and quantify the final Degree of Substitution (DOS).

Phase 1: Protein Preparation and Reduction

If your target protein does not possess naturally free cysteines, existing disulfide bonds must be reduced[6].

- **Concentration:** Adjust the protein concentration to 2–10 mg/mL in a degassed buffer (e.g., PBS + 1 mM EDTA, pH 7.2). EDTA chelates trace metals that catalyze thiol oxidation[5][6].
- **Reduction:** Add a 10-fold molar excess of TCEP (Tris(2-carboxyethyl)phosphine) and incubate for 30 minutes at room temperature.
 - **Expert Insight:** TCEP is preferred over DTT because it does not contain thiols and will not compete with your protein for the maleimide dye. If DTT is used (e.g., 20 mM DTT for 30 mins), it must be rigorously removed via gel filtration (e.g., Sephadex G-25) prior to the next step[5][6].
- **Validation (Optional but Recommended):** Perform an Ellman's Assay (DTNB) to quantify the number of free thiols generated per protein molecule.

Phase 2: Conjugation Reaction

- **Dye Solubilization:** Reconstitute Cy5.5 maleimide in anhydrous, high-quality DMSO to a stock concentration of 10 mM[4].
- **Reaction:** Add the Cy5.5 maleimide stock to the reduced protein solution at a 10:1 to 20:1 molar ratio (dye:protein). Ensure the final DMSO concentration does not exceed 10% (v/v) to prevent protein denaturation[6].
- **Incubation:** Incubate the mixture for 2 hours at room temperature, or overnight at 4°C, strictly protected from light[3].

Phase 3: Purification and DOS Validation

- Desalting: Remove unreacted free dye using a size-exclusion chromatography column (e.g., PD-10) equilibrated with PBS. The labeled protein will elute first as a distinct blue/purple band.
- Self-Validation (DOS Calculation): Measure the absorbance of the purified conjugate at 280 nm (protein) and 684 nm (Cy5.5). Calculate the Degree of Substitution (DOS) to validate the success of the reaction[6]:

$$\text{Protein Concentration (M)} = [A_{280} - (A_{684} \times CF_{280})] / \epsilon_{\text{protein}}$$
$$\text{Dye Concentration (M)} = A_{684} / 209,000$$
$$\text{DOS} = \text{Dye Concentration} / \text{Protein Concentration}$$

Expert Insight: An optimal DOS for antibodies is typically between 2 and 5[6]. A DOS > 5 often leads to fluorophore self-quenching and protein precipitation, while a DOS < 1 indicates failed reduction or degraded maleimide reagent.

Applications in Drug Development

Because Cy5.5 conjugates are pH-insensitive from pH 4 to 10 and produce minimal autofluorescence, they are heavily utilized in preclinical drug development[1]. Common applications include click-labeling of thiolated bacteria for microbiome tracking[7], synthesizing fluorescent peptide conjugates for targeting circulating breast cancer cells[8], and tracking the pharmacokinetics of nanoprobe in inflammatory disease models[8].

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